

Chemical Properties and Specifications of 4'-Hydroxy Diclofenac-¹³C₆

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Compound Focus: 4'-Hydroxy Diclofenac-¹³C₆

CAS No.: 1189656-64-1

Cat. No.: S864629

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4'-Hydroxy Diclofenac-¹³C₆ is a stable isotope-labeled analog of a major human metabolite of the anti-inflammatory drug Diclofenac. The six carbon atoms in the phenyl ring originating from the 2,6-dichloro-4-hydroxyphenyl group are replaced with the ¹³C isotope [1] [2] [3].

The table below summarizes the key technical data for this compound:

Property	Specification
CAS Number	1189656-64-1 [1] or 1309283-30-4 [2] [3]
Molecular Formula	C ₈ (¹³ C) ₆ H ₁₁ Cl ₂ NO ₃ [1] [2] [3]
Molecular Weight	318.10 g/mol [1] [2] [3]
Purity (HPLC)	>95% to >98% [2] [3]
Chemical Name	2-(2-((2,6-dichloro-4-hydroxyphenyl-1,2,3,4,5,6- ¹³ C ₆)amino)-5-hydroxyphenyl)acetic acid [2] [3]
Description	¹³ C-labeled 4'-Hydroxy Diclofenac, an orally active metabolite formed by cytochrome P450 2C9 (CYP2C9) [1]

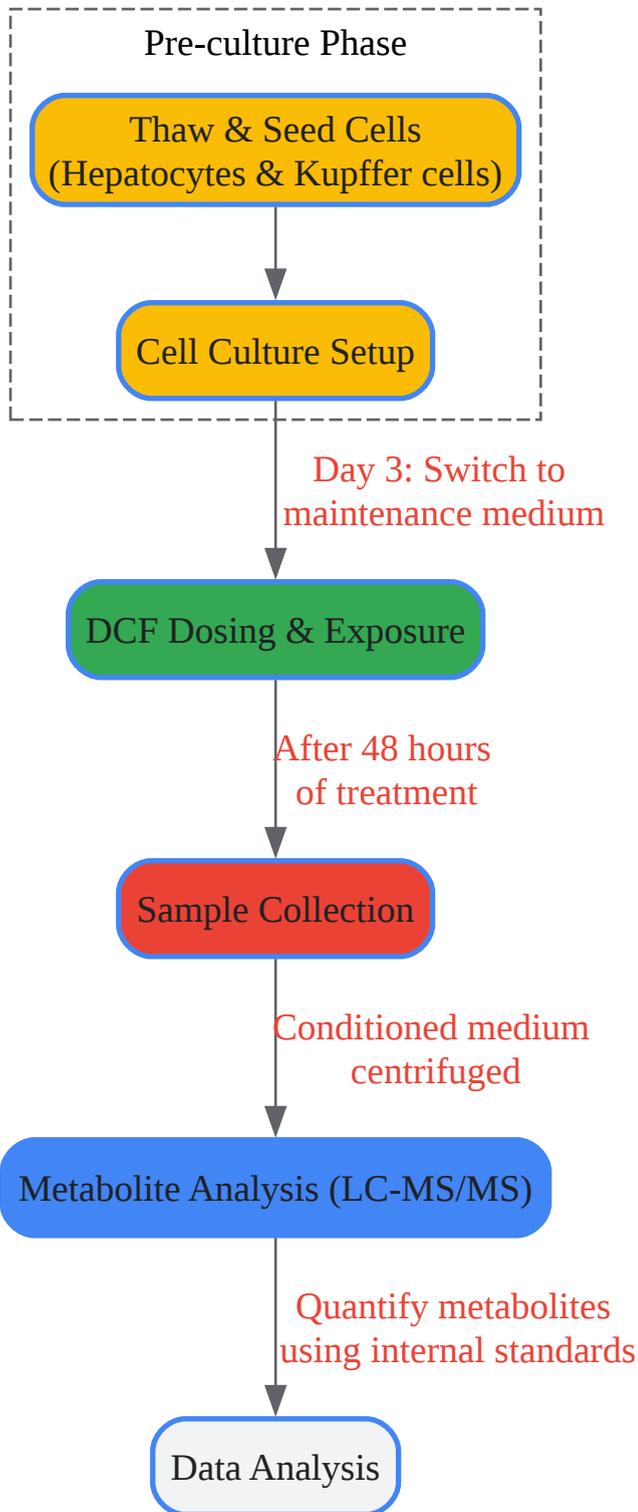
Primary Applications in Research

This stable isotope-labeled compound serves two critical functions in pharmaceutical research and development:

- **Internal Standard for Quantitative Mass Spectrometry:** Its primary application is as an internal standard in quantitative bioanalysis using techniques like **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** and **Gas Chromatography-Mass Spectrometry (GC-MS)** [1]. The ^{13}C -labeling allows it to behave identically to the unlabeled analyte during sample preparation and chromatography, while being distinguishable by the mass spectrometer. This enables highly accurate and precise measurement of the native 4'-Hydroxy Diclofenac and other metabolites in complex biological matrices such as blood, urine, or *in vitro* culture media [1] [4].
- **Metabolic Tracer:** The compound can be used as a tracer to study the biotransformation and pharmacokinetic profile of Diclofenac itself, helping to elucidate its metabolic pathways and disposition [1].

Experimental Context and Protocol from Recent Research

A relevant experimental protocol utilizing a Diclofenac stable isotope was detailed in a 2017 study that employed a sophisticated three-dimensional liver microphysiological system to investigate drug metabolism and toxicity [4].



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Experimental workflow for assessing diclofenac metabolism in a 3D liver model.

Detailed Methodology

- **Cell Culture and Bioreactor Setup:** The study used a **LiverChip** bioreactor. Cryopreserved primary human hepatocytes and Kupffer cells (liver macrophages) were thawed and co-cultured at a 10:1 ratio, with a total of 600,000 cells per well in a perfused 3D scaffold [4].
- **Culture Conditions:** For the first 24 hours, cells were maintained in plating supplements without dexamethasone. Between day 1 and 3, the medium was switched to one with maintenance supplements. On day 3, the medium was replaced with William's E Medium containing 100 nM hydrocortisone to support liver-specific function [4].
- **Diclofenac Dosing and Sample Collection:** The cultures were exposed to a range of Diclofenac doses. After a 48-hour treatment period, conditioned medium was collected for analysis [4].
- **Sample Analysis for Metabolites:**
 - **Analytical Technique:** Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
 - **Use of Internal Standard:** The study specifically used $^{13}\text{C}_6$ -**Diclofenac** as an internal standard to ensure quantitative accuracy [4]. While the published method used labeled Diclofenac, the same principle applies directly to using 4'-Hydroxy Diclofenac- $^{13}\text{C}_6$ for quantifying the metabolite.
 - **Metabolites Profiled:** The method was validated to capture Diclofenac's major metabolic pathways, including the phase I metabolite **4'-Hydroxydiclofenac** and phase II glucuronide conjugates [4].

Usage Notes and Handling

- **Research Use Only:** This compound is strictly for research purposes and is not intended for diagnostic or therapeutic use in humans [1].
- **Storage and Stability:** As a solid powder, it is recommended to store the compound at -20°C for long-term stability (up to 3 years). When dissolved in solvent, storage at -80°C is advised for up to 6 months [1].
- **Controlled Substance:** Be aware that this chemical may be classified as a controlled substance in some regions, which could restrict its purchase and use [1].

Conclusion

4'-Hydroxy Diclofenac- $^{13}\text{C}_6$ is an essential tool for reliable quantification in Diclofenac metabolism studies. The experimental context from the cited research highlights its practical application in cutting-edge, physiologically relevant liver models [4]. This integrated approach, combining advanced *in vitro* systems

with precise analytical techniques supported by stable isotope standards, provides a powerful platform for predicting drug metabolism and potential toxicity in humans.

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References

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